

potential industrial uses of 4-Nonylaniline

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Compound of Interest

Compound Name: 4-Nonylaniline

Cat. No.: B1345694

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An In-depth Technical Guide to the Potential Industrial Uses of **4-Nonylaniline**

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Nonylaniline, an alkylated aromatic amine, presents significant potential across various industrial applications due to its chemical structure. This technical guide explores its core uses as an antioxidant in lubricants and rubber, and as a corrosion inhibitor. While specific performance data for **4-nonylaniline** is limited in publicly available literature, this document compiles and presents analogous data from structurally similar compounds, such as other p-alkylanilines and alkylated diphenylamines, to provide a comprehensive overview of its expected performance. The guide includes detailed mechanisms of action, illustrative experimental protocols, and process workflows to serve as a foundational resource for research and development in this area.

Introduction to 4-Nonylaniline

4-Nonylaniline (C₁₅H₂₅N) is an organic compound characterized by an aniline molecule substituted with a nonyl group at the para position. This long alkyl chain imparts significant lipophilicity, making it soluble in nonpolar media such as hydrocarbon-based oils and polymers. This property is crucial for its function as an additive in industrial products.

Physicochemical Properties

A summary of the key physicochemical properties of **4-nonylaniline** is presented in Table 1. These properties are essential for understanding its behavior in various industrial formulations.

| Property | Value |
|-------------------|-----------------------------------|
| Molecular Formula | C ₁₅ H ₂₅ N |
| Molecular Weight | 219.37 g/mol |
| Boiling Point | 333.2 ± 11.0 °C at 760 mmHg |
| Flash Point | 143.2 ± 8.3 °C |
| Density | 0.9 ± 0.1 g/cm ³ |
| LogP | 5.65 |

Industrial Application as an Antioxidant

The primary industrial application of aromatic amines like **4-nonylaniline** is as antioxidants.^[1] They are particularly effective at high temperatures, making them suitable for demanding applications in lubricants and rubber.^[2]

Antioxidant in Lubricants

In lubricants, antioxidants are critical additives that prevent the thermo-oxidative breakdown of the base oil, which can lead to increased viscosity, sludge formation, and acid buildup.^[3] Aromatic amines, such as alkylated diphenylamines, are primary antioxidants that act as radical scavengers.^[1]

Mechanism of Action

The antioxidant mechanism of aromatic amines involves the donation of a hydrogen atom from the N-H group to terminate the chain reaction of autoxidation.^{[4][5]} This process is illustrated in the diagram below. The amine antioxidant (Ar₂NH) reacts with a peroxy radical (ROO•), which is a key propagator of oxidation, to form a stable hydroperoxide and a resonance-stabilized aminyl radical (Ar₂N•).^[4] This aminyl radical is significantly less reactive than the peroxy radical and can further react with other radicals to terminate the oxidation cycle.^[4]

Caption: Radical scavenging mechanism of an aromatic amine antioxidant.

Performance Data

Specific performance data for **4-nonylaniline** in lubricants is not readily available. However, data from studies on other alkylated diphenylamines (ADPAs) can provide an indication of its potential effectiveness. The Rotating Pressure Vessel Oxidation Test (RPVOT) and Pressurized Differential Scanning Calorimetry (PDSC) are common methods to evaluate antioxidant performance.

Table 2: Illustrative Oxidation Stability of Lubricant Formulations with Aminic Antioxidants (Data is representative of typical performance and not specific to **4-Nonylaniline**)

| Base Oil | Antioxidant (1.5 wt%) | Test Method | Result (Oxidation Induction Time, min) | Reference |
|----------------------|--------------------------------|--------------|--|-----------|
| Group II Mineral Oil | Nonylated Diphenylamine | PDSC @ 200°C | 32.1 | [6] |
| Group II Mineral Oil | Substituted p-phenylenediamine | PDSC @ 200°C | 31.3 | [6] |
| Group II Mineral Oil | Blend (0.75% each) | PDSC @ 200°C | 36.3 | [6] |

These results demonstrate that aminic antioxidants significantly extend the oxidation induction time of lubricants, and blends can offer synergistic effects.[6]

Antioxidant in Rubber

In the rubber industry, antioxidants are essential for protecting rubber products from degradation due to heat, oxygen, and ozone, which can cause cracking, hardening, and loss of elasticity.[7] Amine-type antioxidants are highly effective and widely used for this purpose.[7]

Mechanism of Action

Similar to their function in lubricants, aromatic amine antioxidants in rubber act as radical scavengers to interrupt the oxidation chain reaction.[7] They are particularly effective against thermal and oxidative aging.[2]

Performance Data

The evaluation of antioxidants in rubber often involves measuring the change in mechanical properties after accelerated aging. While specific data for **4-nonylaniline** is unavailable, Table 3 presents representative data for a novel reactive antioxidant based on p-aminodiphenylamine, demonstrating the protective effect.

Table 3: Mechanical Properties of SBR Composites Before and After Aging (70°C, 168h) (Data is illustrative for a GMA-g-PPDA antioxidant and not specific to **4-Nonylaniline**)

| Antioxidant (2 phr) | Property | Before Aging | After Aging | % Retention | Reference |
|---------------------|-------------------------|--------------|-------------|-------------|-----------|
| GMA-g-PPDA | Tensile Strength (MPa) | 16.5 | 14.8 | 89.7 | [8] |
| | Elongation at Break (%) | 480 | 390 | 81.3 | |
| Commercial 4020 | Tensile Strength (MPa) | 15.8 | 12.1 | 76.6 | [8] |
| | Elongation at Break (%) | 460 | 320 | 69.6 | |

The data indicates that advanced amine antioxidants can provide superior retention of mechanical properties compared to conventional antioxidants after aging.[8]

Industrial Application as a Corrosion Inhibitor

Aniline and its derivatives are known to act as corrosion inhibitors for various metals in acidic environments.[9][10] The long alkyl chain of **4-nonylaniline** enhances its potential as a

corrosion inhibitor, particularly in oil and gas applications, by increasing its surface activity and hydrophobicity.

Mechanism of Action

Corrosion inhibitors function by adsorbing onto the metal surface, forming a protective barrier that isolates the metal from the corrosive medium.^[9] The adsorption can be physical (physisorption), involving electrostatic interactions, or chemical (chemisorption), involving the formation of coordinate bonds between the inhibitor's heteroatoms (like nitrogen in the aniline group) and the metal's d-orbitals.^[11] The effectiveness of the inhibitor depends on its concentration, the temperature, and the nature of the metal and corrosive environment.^[11]

Caption: Experimental workflow for evaluating a corrosion inhibitor.

Performance Data

Specific corrosion inhibition data for **4-nonylaniline** is not available in the reviewed literature. However, studies on aniline and its derivatives provide a strong basis for its potential efficacy. Table 4 summarizes inhibition efficiency data for aniline on copper.

Table 4: Inhibition Efficiency (%IE) of Aniline on Copper in 0.1 M HCl (Data is for Aniline, not **4-Nonylaniline**)

| Aniline Concentration (M) | %IE (from Polarization) | %IE (from Gravimetric) | Reference |
|---------------------------|-------------------------|------------------------|-----------------|
| 10 ⁻⁵ | 19.3 | 20.1 | ^[10] |
| 10 ⁻⁴ | 35.8 | 36.2 | ^[10] |
| 10 ⁻³ | 59.4 | 60.3 | ^[10] |
| 10 ⁻² | 82.5 | 83.1 | ^[10] |
| 10 ⁻¹ | 67.2 | 66.8 | ^[10] |

The data shows that inhibition efficiency increases with concentration up to a critical point.^[10] The long nonyl chain in **4-nonylaniline** would likely increase its adsorption on the metal

surface, potentially leading to higher inhibition efficiencies at lower concentrations compared to unsubstituted aniline.

Potential Applications in Dye and Pharmaceutical Synthesis

While the primary applications for **4-nonylaniline** are as an industrial additive, its core aniline structure suggests potential as an intermediate in the synthesis of dyes and pharmaceuticals. Aniline and its derivatives are fundamental building blocks for a vast range of organic compounds.^[12] The nonyl group could be used to impart specific properties, such as increased solubility in non-polar environments or altered biological activity. However, there is no direct evidence from the search results for the current use of **4-nonylaniline** in these sectors.

Experimental Protocols

Generalized Synthesis of 4-n-Alkylanilines

A common method for the synthesis of p-alkylanilines involves the Friedel-Crafts alkylation of aniline. However, this can lead to a mixture of products. A more controlled, multi-step synthesis is often preferred for obtaining the pure para-substituted product. A representative procedure is outlined below, based on methods for similar compounds.^{[13][14]}

Caption: Generalized workflow for the synthesis of **4-Nonylaniline**.

Step 1: Acylation of Aniline

- In a reaction vessel equipped with a stirrer and under an inert atmosphere, dissolve aniline in a suitable solvent such as dichloromethane.
- Add a base, typically pyridine, to the solution.
- Cool the mixture in an ice bath.
- Slowly add nonanoyl chloride to the cooled solution.
- Allow the reaction to stir and warm to room temperature overnight.

- Work up the reaction by washing with dilute acid and brine, then dry the organic layer and remove the solvent under reduced pressure to yield N-nonanoyl-aniline.

Step 2: Fries Rearrangement

- Heat the N-nonanoyl-aniline product from Step 1 with a Lewis acid catalyst, such as aluminum chloride (AlCl_3), without a solvent.
- The reaction is typically heated to a temperature range of 120-160°C for several hours.
- After cooling, the reaction mixture is carefully quenched with ice and hydrochloric acid.
- The product, 4-amino-phenyl nonyl ketone, can be extracted with an organic solvent.

Step 3: Reduction of the Ketone

- The ketone group of 4-amino-phenyl nonyl ketone is reduced to a methylene group.
- Clemmensen Reduction: Reflux the ketone with amalgamated zinc and concentrated hydrochloric acid.
- Wolff-Kishner Reduction: Heat the ketone with hydrazine hydrate and a strong base (e.g., potassium hydroxide) in a high-boiling solvent like ethylene glycol.

Step 4: Purification

- The crude **4-nonylaniline** is purified.
- Vacuum distillation is often effective for liquid products.^[14]
- Alternatively, column chromatography on silica gel can be used for high purity.

Conclusion

4-Nonylaniline is a versatile molecule with significant potential in several industrial applications, primarily as an antioxidant in lubricants and rubber, and as a corrosion inhibitor. Its long alkyl chain enhances its solubility and performance in non-polar systems. While direct quantitative performance data for **4-nonylaniline** is scarce, analysis of structurally related

compounds provides strong evidence of its utility. The provided mechanisms of action and generalized experimental protocols offer a solid foundation for researchers and professionals to explore and develop applications for this compound. Further research is warranted to quantify its performance characteristics in specific formulations and to explore its potential as an intermediate in the synthesis of novel dyes and pharmaceuticals.

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